

An In-depth Technical Guide to Undeceth-3 (CAS Number: 34398-01-1)

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Compound of Interest

Compound Name: Undeceth-3

Cat. No.: B15192067

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For Researchers, Scientists, and Drug Development Professionals

Abstract

Undeceth-3, a nonionic surfactant with the CAS number 34398-01-1, is a polyethylene glycol ether of undecyl alcohol. This technical guide provides a comprehensive overview of its chemical and physical properties, mechanisms of action, and potential applications relevant to research and development. While primarily utilized in the cosmetics and personal care industries as an emulsifier, cleansing agent, and emollient, its fundamental surfactant properties may offer utility in pharmaceutical formulations and drug delivery systems. This document summarizes available quantitative data, outlines general experimental protocols for its use as a surfactant, and visualizes its key mechanisms of action through signaling pathway and workflow diagrams.

Chemical and Physical Properties

Undeceth-3 is the polyethylene glycol ether of undecyl alcohol that conforms to the formula: $\text{CH}_3(\text{CH}_2)_9\text{CH}_2(\text{OCH}_2\text{CH}_2)_n\text{OH}$, where 'n' has an average value of 3. Its amphiphilic nature, possessing both a hydrophobic undecyl tail and a hydrophilic polyoxyethylene head, dictates its function as a surface-active agent.^{[1][2][3]}

Quantitative Data

The following tables summarize the key quantitative data available for **Undeceth-3**. It is important to note that some values may be calculated or estimated and can vary depending on the specific grade and purity of the substance.

Table 1: General Properties

Property	Value	Source
CAS Number	34398-01-1	[4] [5]
Molecular Formula	C17H36O4	[6]
Molecular Weight	304.5 g/mol	[1] [6]
Synonyms	Polyethylene glycol (3) undecyl ether, Polyoxyethylene (3) undecyl ether, Triethylene glycol monoundecyl ether	[5] [6] [7]

Table 2: Physical and Chemical Properties

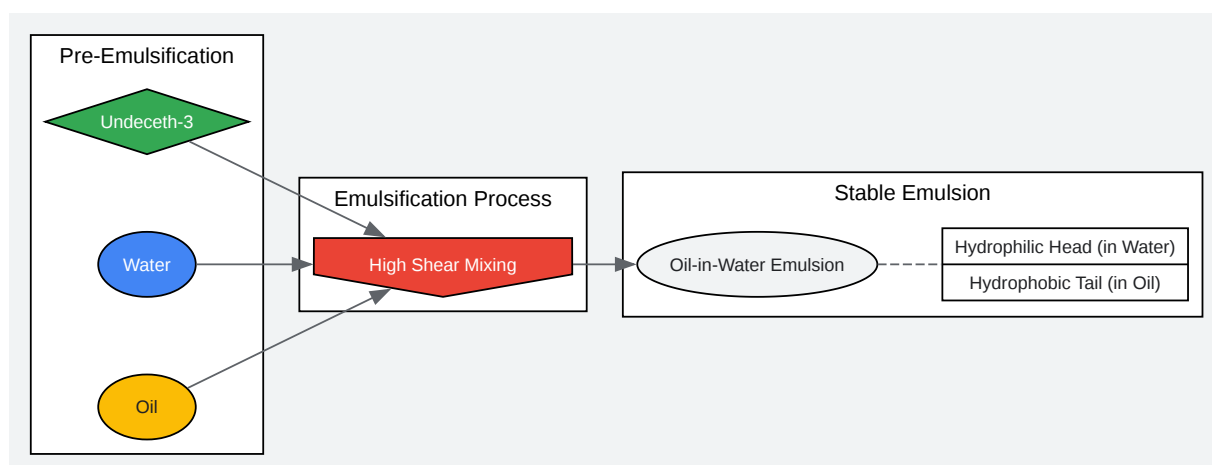
Property	Value	Source
Density	0.9 ± 0.1 g/cm ³	[1]
Boiling Point	397.7 ± 22.0 °C at 760 mmHg	[1]
Flash Point	194.3 ± 22.3 °C	[1]
Vapor Pressure	0.0 ± 2.1 mmHg at 25°C	[1]
Refractive Index	1.450	[1]
XLogP3	4.3	[1] [6]
Hydrogen Bond Donor Count	1	[1] [6]
Hydrogen Bond Acceptor Count	4	[1] [6]
Rotatable Bond Count	18	[1]
Topological Polar Surface Area	47.9 Å ²	[1]

Mechanism of Action: Surfactant Properties

As a nonionic surfactant, the primary mechanism of action of **Undeceth-3** revolves around its ability to reduce surface and interfacial tension. This property is fundamental to its roles as an emulsifier and detergent.

Emulsification

Undeceth-3 facilitates the formation of stable emulsions by adsorbing at the oil-water interface, thereby preventing the coalescence of dispersed droplets. Its amphiphilic structure allows it to bridge the otherwise immiscible oil and water phases.

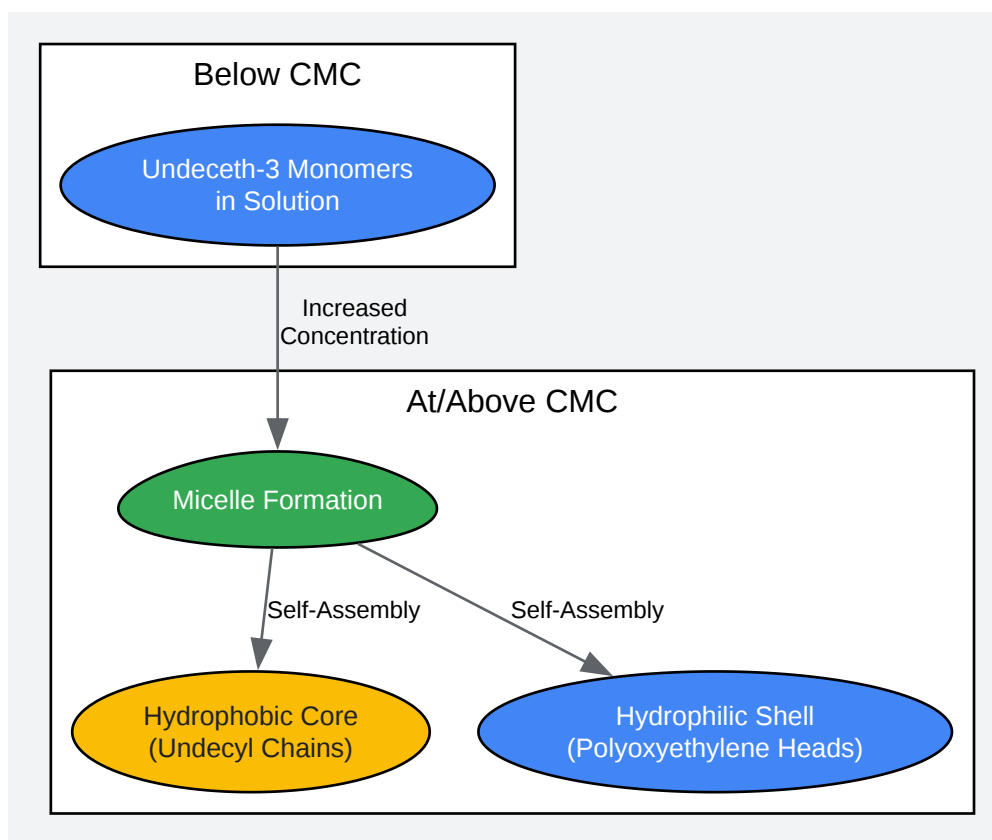


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Mechanism of Emulsification by **Undeceth-3**.

Micelle Formation

Above a certain concentration, known as the Critical Micelle Concentration (CMC), surfactant monomers self-assemble into spherical structures called micelles.^{[8][9]} In aqueous solutions, **Undeceth-3** forms micelles with a hydrophobic core and a hydrophilic shell. This phenomenon is crucial for solubilizing hydrophobic substances in aqueous media, a principle that can be exploited in drug delivery.



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Micelle Formation of **Undeceth-3** in Aqueous Solution.

Applications in Research and Drug Development

While specific data on **Undeceth-3** in pharmaceutical applications is limited, the broader class of polyoxyethylene alkyl ethers is utilized in various drug delivery systems.[10][11] Their roles include:

- Solubilizers: To enhance the aqueous solubility of poorly water-soluble active pharmaceutical ingredients (APIs).[10]
- Emulsifying Agents: In the formulation of emulsions and microemulsions for oral, topical, and parenteral drug delivery.[10]
- Wetting Agents: To improve the dissolution of solid dosage forms.
- Niosome Formation: Nonionic surfactants are key components in the formation of niosomes, which are vesicular systems for drug delivery.[12][13]

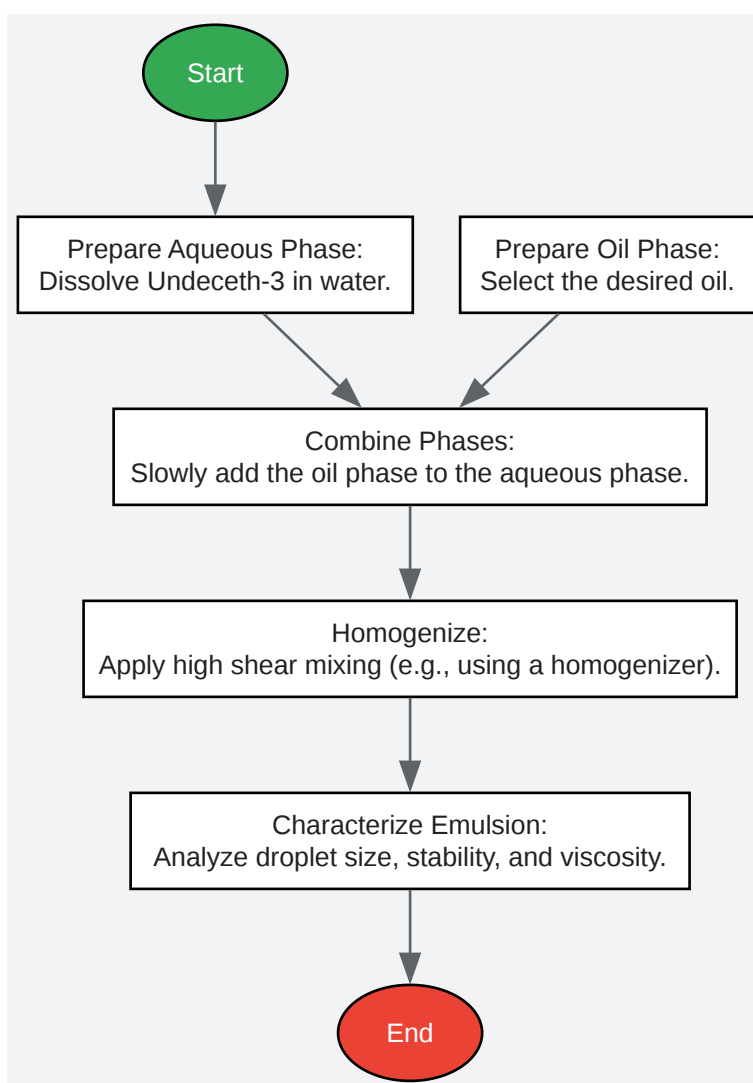
Fatty alcohol ethoxylates, such as **Undeceth-3**, are also used in pharmaceutical and cosmetic compositions as emulsifiers.^{[11][14][15][16]}

Experimental Protocols

The following are generalized experimental protocols that can be adapted for the use of **Undeceth-3** in a research setting.

Preparation of an Oil-in-Water (O/W) Emulsion

This protocol describes a general method for preparing an O/W emulsion using a nonionic surfactant like **Undeceth-3**.^{[17][18][19]}



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Workflow for Oil-in-Water Emulsion Preparation.

Methodology:

- Preparation of the Aqueous Phase: Dissolve a predetermined amount of **Undeceth-3** in deionized water. Gentle heating may be applied to facilitate dissolution.
- Preparation of the Oil Phase: The selected oil phase (e.g., a pharmaceutical-grade oil) is prepared separately.
- Mixing: The oil phase is slowly added to the aqueous phase while under continuous agitation.
- Homogenization: The mixture is subjected to high-shear homogenization to reduce the droplet size of the dispersed oil phase to the desired range (typically in the nanometer to micrometer scale).
- Characterization: The resulting emulsion is characterized for its physical properties, including droplet size distribution (e.g., by dynamic light scattering), stability (e.g., by monitoring for phase separation over time), and rheological properties.

Determination of Critical Micelle Concentration (CMC)

The CMC is a critical parameter for any surfactant. Various methods can be employed for its determination.^{[20][21][22][23][24]} The surface tension method is a common approach.

Methodology (Surface Tension Method):

- Prepare a series of solutions: A range of concentrations of **Undeceth-3** in deionized water are prepared.
- Measure surface tension: The surface tension of each solution is measured using a tensiometer.
- Plot the data: The surface tension is plotted as a function of the logarithm of the surfactant concentration.

- Determine the CMC: The plot will show a sharp decrease in surface tension with increasing concentration, followed by a plateau. The concentration at which this break occurs is the CMC.

Safety and Handling

Undeceth-3 is generally considered safe for use in cosmetic formulations when formulated to be non-irritating.[6] However, as with any chemical, appropriate safety precautions should be taken in a laboratory setting. Safety data sheets (SDS) for products containing **Undeceth-3** indicate that it can cause serious eye damage and may be toxic to aquatic life.[25] Therefore, appropriate personal protective equipment (PPE), including safety goggles and gloves, should be worn when handling this substance. Work should be conducted in a well-ventilated area.

Conclusion

Undeceth-3 is a versatile nonionic surfactant with well-characterized physical and chemical properties that make it an effective emulsifier and cleansing agent. While its primary applications are in the cosmetic and personal care industries, its fundamental surfactant properties, such as the ability to form micelles and stabilize emulsions, suggest its potential for use in pharmaceutical research and drug delivery. Further investigation is warranted to explore its specific applications in these fields, particularly in the solubilization of poorly soluble drugs and the development of novel drug delivery systems. The experimental protocols outlined in this guide provide a starting point for researchers interested in exploring the utility of **Undeceth-3**.

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